

Glycolaldehyde structure and chemical properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Structure and Chemical Properties of Glycolaldehyde

Introduction

Glycolaldehyde (IUPAC name: 2-hydroxyacetaldehyde) is the simplest monosaccharide, a diose, with the chemical formula C₂H₄O₂.[1][2][3] It is the smallest possible molecule containing both an aldehyde (-CHO) and a hydroxyl (-OH) group, rendering it a highly reactive and versatile chemical.[2][3] This bifunctionality underpins its significance as a fundamental metabolite in various biological pathways, a key intermediate in organic synthesis, and a molecule of interest in prebiotic chemistry and astrochemistry.[1][3][4] Although it conforms to the general formula for carbohydrates, C_n(H₂O)_n, it is not strictly considered a saccharide.[2] Glycolaldehyde is typically supplied as a white, transparent solid and is known to have a sweet taste.[1][2] Its presence has been confirmed in organisms from bacteria to humans and even in the interstellar medium, highlighting its ubiquitous nature.[2][3] This guide provides a comprehensive overview of its structure, chemical properties, biological roles, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Structure and Forms

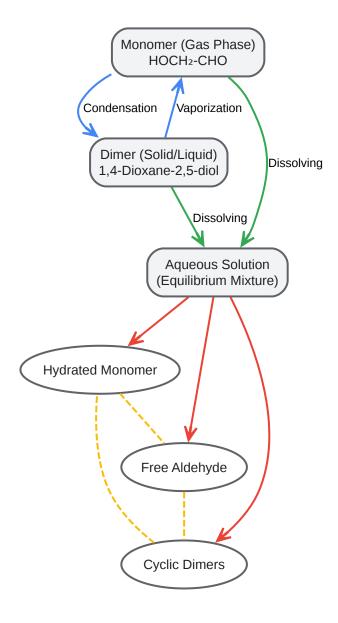
Glycolaldehyde's structure is dynamic and highly dependent on its physical state.

• Gas Phase: In the gaseous state, it exists as a simple monomer.[2] Computational studies show it can adopt several torsional conformers, with the cis-cis structure being the most



stable due to intramolecular hydrogen bonding between the hydroxyl hydrogen and the carbonyl oxygen.[4][5]

- Solid and Liquid States: As a solid or molten liquid, glycolaldehyde primarily exists as a cyclic dimer, specifically 1,4-dioxane-2,5-diol.[2][4] This dimerization occurs through intermolecular hydrogen bonds.[4]
- Aqueous Solution: In water, glycolaldehyde is present as a complex, rapidly interconverting
 equilibrium mixture of at least four species: the free aldehyde (monomer), the hydrated
 monomer (gem-diol), and cyclic dimers.[2][3] It is infinitely soluble in water due to extensive
 hydrogen bonding.[4]



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Figure 1: Structural forms of glycolaldehyde in different physical states.

Chemical and Physical Properties

<u>Identifiers</u>

Identifier	Value	Reference
IUPAC Name	2-hydroxyacetaldehyde / Hydroxyethanal	[1][2]
CAS Number	141-46-8	[1][2]
PubChem CID	756	[1]
ChEBI ID	17071	[2]
SMILES	C(C=O)O	[1]
InChI	InChI=1S/C2H4O2/c3-1-2- 4/h1,4H,2H2	[1][2]
InChlKey	WGCNASOHLSPBMP- UHFFFAOYSA-N	[1][2]

Physicochemical Data



Property	Value	Reference
Molecular Formula	C ₂ H ₄ O ₂	[1]
Molar Mass	60.05 g/mol	[1][2]
Appearance	Transparent colorless/white solid	[1][2]
Melting Point	97 °C (207 °F; 370 K)	[1][2]
Boiling Point	131.3 °C (268.3 °F; 404.4 K)	[2][4]
Density	1.065 g/mL	[2]
Vapor Pressure	4.97 mmHg	[1]
Solubility in Water	Infinitely soluble / ~725 g/L	[3][4]
log P	-1.2	[4]

Spectroscopic and Thermochemical Data

Data Type	Value / Observation	Reference
¹H NMR (D₂O)	Resonances at 4.9 ppm (triplet, C1 of hydrate) and 3.3 ppm (doublet, C2 of hydrate).	[6]
¹³ C NMR	Data available via Madison Metabolomics Consortium.	[7]
IR Spectroscopy	Spectra have been interpreted in terms of monomeric molecules in the vapor phase.	[5]
Mass Spectrometry	Fragmentation of the dimeric form occurs via isomerization of the molecular ion.	[8]
Standard Enthalpy of Formation (Gas, 298 K)	–317.50 ± 0.90 kJ/mol	[4]
Proton Affinity (PA)	779.8 kJ mol ⁻¹ (Calculated)	[9]



Reactivity and Chemical Properties

The bifunctional nature of **glycolaldehyde** governs its reactivity.[3][4]

- Condensation Reactions: It can undergo self-condensation, a key step in the formose reaction where two formaldehyde molecules first form **glycolaldehyde**, which then converts to glyceraldehyde and subsequently to larger sugars.[2][4] This reaction is considered significant in prebiotic chemistry for the formation of biological building blocks like ribose.[2]
- Reduction: The aldehyde group can be reduced to produce ethylene glycol.[4]
- Reactions with Amines: It readily reacts with amines to form imines and other nitrogencontaining compounds.[4]
- Tautomerization: In acidic or basic solution, it undergoes reversible tautomerization to form
 (Z)-1,2-ethenediol.[1][2]
- Stability: **Glycolaldehyde** is relatively stable under standard conditions but may decompose above 140°C via retro-aldol cleavage to formaldehyde.[4] It can react violently with strong oxidizing agents, bases, and acids.[10]

Biological Role and Signaling Pathways

Glycolaldehyde is a fundamental metabolite found in all eukaryotes.[4] It is primarily located in the mitochondria and is involved in several key metabolic pathways.[4]

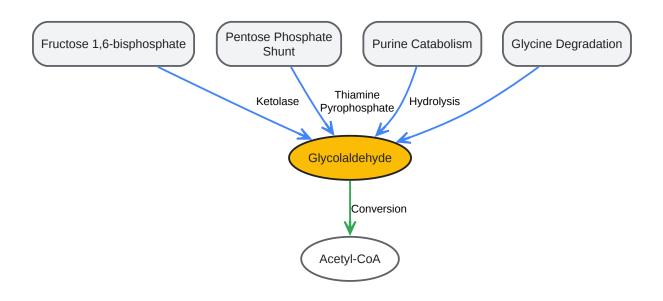
Metabolic Origins

Glycolaldehyde is produced endogenously from several sources:[3][11]

- Pentose Phosphate Shunt: It is transferred by thiamine pyrophosphate during this pathway.
 [2]
- Alternate Glycolysis: It can be formed by the action of ketolase on fructose 1,6-bisphosphate.
 [2]
- Purine Catabolism: The breakdown of purines leads to the formation of glycolureate, which is hydrolyzed to yield glycolaldehyde.



• Glycine Degradation: It can be formed from the amino acid glycine.[11]



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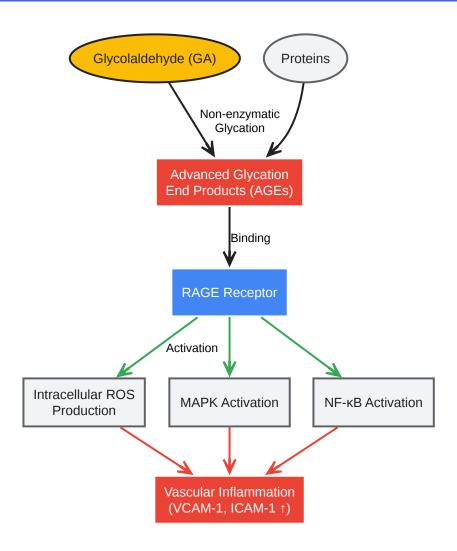
Figure 2: Key metabolic pathways for the endogenous production of **glycolaldehyde**.

Role as an Advanced Glycation End Product (AGE) Precursor

Glycolaldehyde is a highly reactive precursor of Advanced Glycation End Products (AGEs). [12][13] AGEs are formed through non-enzymatic reactions between sugars or reactive aldehydes and proteins, lipids, or nucleic acids.[12] **Glycolaldehyde** has a protein glycation reactivity reported to be 20,000-fold higher than that of glucose.[12] The accumulation of AGEs is implicated in the pathology of various diseases, including diabetes, renal disease, and atherosclerosis.[12][14]

Glycolaldehyde-derived AGEs interact with the Receptor for Advanced Glycation End Products (RAGE), a multi-ligand cell surface receptor.[12][14] This interaction triggers a signaling cascade that promotes cellular dysfunction. In vascular smooth muscle cells, for instance, this signaling leads to increased expression of adhesion molecules like VCAM-1 and ICAM-1, contributing to vascular inflammation.[14] The pathway involves the production of intracellular Reactive Oxygen Species (ROS) and the activation of downstream signaling kinases such as MAPK and the transcription factor NF-κB.[14]





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Figure 3: Glycolaldehyde-induced AGE-RAGE signaling pathway leading to vascular inflammation.

Experimental Protocols Synthesis: Hydroformylation of Formaldehyde

A primary industrial method for synthesizing **glycolaldehyde** is the hydroformylation of formaldehyde.[15][16] This process involves the reaction of formaldehyde with synthesis gas (a mixture of carbon monoxide and hydrogen) in the presence of a catalyst.[15]

Methodology:

Reactants: Formaldehyde (source can be formalin or paraformaldehyde), Carbon Monoxide
 (CO), and Hydrogen (H₂).[15]

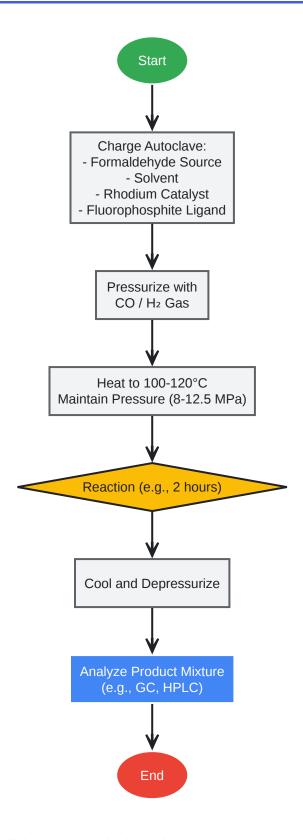
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- Catalyst System: A rhodium-based catalyst is typically used for its high activity and selectivity.[15][16] The system comprises a rhodium source (e.g., HRh(CO)(PPh₃)₃) and a fluorophosphite ligand (e.g., 2,2′-ethylidenebis(4,6-di-tert-butylphenyl) fluorophosphite).[15]
 [17]
- Solvent: A suitable hydroformylation solvent such as N-methyl-2-pyrrolidinone is used.[15]
- Reaction Conditions: The reaction is carried out in a high-pressure autoclave. Typical conditions include temperatures of 100-120°C and pressures of 8-12.5 MPa.[16][17] The ratio of H₂ to CO can be varied.[15]
- Procedure: The autoclave is charged with formaldehyde, solvent, and the catalyst system. It is then pressurized with the CO/H₂ mixture and heated to the target temperature for a set duration (e.g., 2 hours).[15][17]
- Analysis: Upon completion, the product mixture is analyzed to determine the conversion of formaldehyde and the selectivity to glycolaldehyde.[15] High selectivity to glycolaldehyde (up to 99.2%) has been reported using this method.[15]





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Figure 4: General experimental workflow for the synthesis of **glycolaldehyde** via hydroformylation.



Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

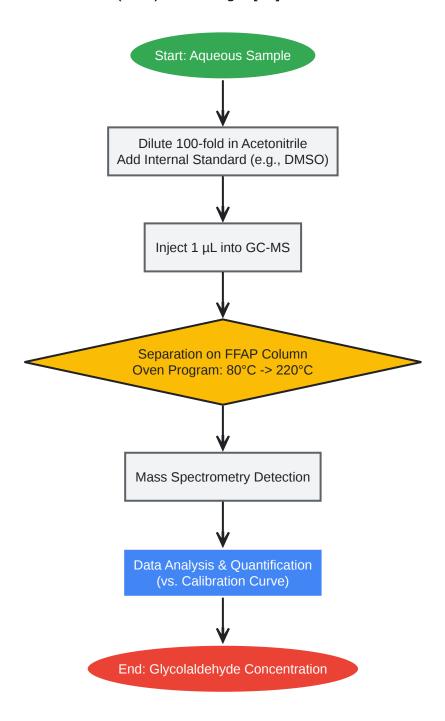
While traditional methods like HPLC and NMR can be used, they often suffer from low selectivity for **glycolaldehyde** in complex mixtures.[18][19] A validated, rapid, and precise method using GC-MS has been developed for its quantification.[18]

Methodology:

- Sample Preparation: The aqueous sample containing **glycolaldehyde** is diluted 100-fold in acetonitrile (ACN). An internal standard (IS), such as 10% dimethyl sulfoxide (DMSO) in water, is added.[19] For a 10 mL final volume, 100 μL of the sample and 50 μL of the IS are added to ACN.[19]
- GC System: A gas chromatograph equipped with a mass spectrometer detector is used.
- Capillary Column: A free-fatty acid polyethylene glycol (FFAP) capillary stationary phase is used for optimal separation.[18]
- GC Parameters:
 - Injection Volume: 1 μL.[18]
 - Split Ratio: 50:1.[18]
 - Mobile Phase Flow Rate: 2 mL/min.[18]
 - Oven Temperature Program:
 - Initial temperature: 80°C.[18]
 - Thermal gradient: Ramp at 60°C/min.[18]
 - Final temperature: 220°C.[18]
- Quantification: The concentration of glycolaldehyde is determined using calibration curves (internal, external, or standard addition).[18]



Performance: This method is rapid (run time of 5.3 min), accurate (>90%), and precise (<4% RSD), with a limit of detection (LOD) of 0.104 g/L.[18]



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Figure 5: Experimental workflow for the GC-MS analysis of **glycolaldehyde**.

Safety and Handling



Glycolaldehyde is a combustible solid.[10] While it does not meet the criteria for classification under GHS for most reports, some data indicates it may cause an allergic skin reaction.[1][10]

- Handling: Use in a well-ventilated place.[20] Avoid dust formation and contact with skin and eyes.[20]
- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemicalimpermeable gloves (tested to EN 374), and appropriate protective clothing.[20] Respiratory protection (particulate filter) may be necessary if dust is formed.[20]
- Storage: Store in a dry, cool, and well-ventilated place.[10][21]
- Incompatibilities: Avoid strong oxidizing agents, acids, and bases, with which it can react violently.[10]
- Fire: Use dry chemical, CO₂, water spray, or alcohol-resistant foam as extinguishing agents. [22] Hazardous combustion products include carbon monoxide and carbon dioxide.[21]

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- To cite this document: BenchChem. [Glycolaldehyde structure and chemical properties].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209225#glycolaldehyde-structure-and-chemical-properties]

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